

Thermochemical Properties and Stability of 3,5-Dimethoxybenzoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dimethoxybenzoic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical properties and stability of **3,5-Dimethoxybenzoic Acid** (DMBA). The information contained herein is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications where a thorough understanding of the energetic and stability characteristics of this compound is crucial.

Core Thermochemical Data

The following table summarizes the key thermochemical properties of **3,5-Dimethoxybenzoic Acid**. These values are essential for understanding the energy landscape of the molecule and for performing accurate thermodynamic calculations in reaction and process design.

Thermochemical Property	Symbol	Value	Units	Reference
Standard Solid Enthalpy of Combustion	$\Delta_c H^\circ_{\text{solid}}$	-4246.70 ± 0.90	kJ/mol	[1]
Solid Phase Enthalpy of Formation	$\Delta_f H^\circ_{\text{solid}}$	-724.00 ± 1.50	kJ/mol	[1][2]
Enthalpy of Fusion	$\Delta_{\text{fus}} H^\circ$	20.39	kJ/mol	[2]
Enthalpy of Sublimation	$\Delta_{\text{sub}} H^\circ$	127.1 ± 0.6	kJ/mol	[3]
Ideal Gas Heat Capacity	$C_{p,\text{gas}}$	(Calculated)	J/mol·K	[2]
Standard Gibbs Free Energy of Formation	$\Delta_f G^\circ$	-357.69	kJ/mol	[2]
Enthalpy of Formation at Standard Conditions (gas)	$\Delta_f H^\circ_{\text{gas}}$	-544.75	kJ/mol	[2]

Physical Properties and Stability

Beyond its thermochemical characteristics, the physical properties and stability of **3,5-Dimethoxybenzoic Acid** are critical for its handling, storage, and application.

Physical Property	Value	Units	Reference
Molecular Formula	C ₉ H ₁₀ O ₄	[1]	
Molecular Weight	182.17	g/mol	[2]
Melting Point	178-180	°C	[4][5]
Appearance	White to off-white crystalline powder	[4]	
Density	~1.214	g/cm ³	[4]

Stability:

3,5-Dimethoxybenzoic Acid is stable under normal temperatures and pressures.[4] For optimal preservation, it should be stored in tightly closed containers in a cool, dry, and well-ventilated area, away from incompatible substances.[4] While specific thermal decomposition data is not extensively available, thermogravimetric analysis (TGA) would be the standard method to determine its decomposition profile.

Experimental Protocols

The determination of the thermochemical properties of **3,5-Dimethoxybenzoic Acid** relies on precise calorimetric and analytical techniques. The following sections detail the generalized experimental methodologies for the key parameters.

Determination of Enthalpy of Combustion via Static Bomb Calorimetry

The standard enthalpy of combustion is determined using a static bomb calorimeter. This technique measures the heat released when a substance is completely burned in a constant-volume container filled with excess oxygen.

Methodology:

- **Sample Preparation:** A pellet of known mass (typically 0.5 - 1.0 g) of high-purity **3,5-Dimethoxybenzoic Acid** is prepared.

- **Bomb Assembly:** The pellet is placed in a crucible within the bomb. A known length of fuse wire is connected to the electrodes, with the wire in contact with the sample. A small, known amount of distilled water (typically 1 mL) is added to the bomb to ensure that the water formed during combustion is in the liquid state.
- **Pressurization:** The bomb is sealed and pressurized with high-purity oxygen to approximately 30 atm.
- **Calorimeter Setup:** The bomb is submerged in a known mass of water in the calorimeter's insulated bucket. The system is allowed to reach thermal equilibrium.
- **Combustion:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water in the calorimeter is recorded at regular intervals before, during, and after combustion to determine the temperature rise.
- **Calibration:** The energy equivalent of the calorimeter is determined by combusting a standard reference material with a known heat of combustion, such as benzoic acid.
- **Calculation:** The heat of combustion of the sample is calculated from the corrected temperature rise and the energy equivalent of the calorimeter, with corrections made for the heat of formation of nitric acid from residual nitrogen and the heat of combustion of the fuse wire.

Determination of Enthalpy of Sublimation via Knudsen Effusion Method

The enthalpy of sublimation, the energy required for a substance to transition from a solid to a gaseous state, can be determined from vapor pressure measurements at different temperatures using the Knudsen effusion method.

Methodology:

- **Sample Preparation:** A small amount of **3,5-Dimethoxybenzoic Acid** is placed in a Knudsen cell, which is a small container with a precisely dimensioned orifice.
- **Vacuum System:** The Knudsen cell is placed in a high-vacuum chamber.

- **Temperature Control:** The temperature of the cell is precisely controlled and varied over a range.
- **Mass Loss Measurement:** The rate of mass loss of the sample due to effusion of the vapor through the orifice is measured at each temperature.
- **Vapor Pressure Calculation:** The vapor pressure at each temperature is calculated from the rate of mass loss using the Knudsen equation.
- **Clausius-Clapeyron Plot:** The natural logarithm of the vapor pressure is plotted against the reciprocal of the absolute temperature ($1/T$).
- **Enthalpy of Sublimation Calculation:** The enthalpy of sublimation is determined from the slope of the Clausius-Clapeyron plot (slope = $-\Delta_{\text{sub}}H^\circ/R$, where R is the ideal gas constant).

Determination of Enthalpy of Fusion via Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. It is a common method for determining the enthalpy of fusion.

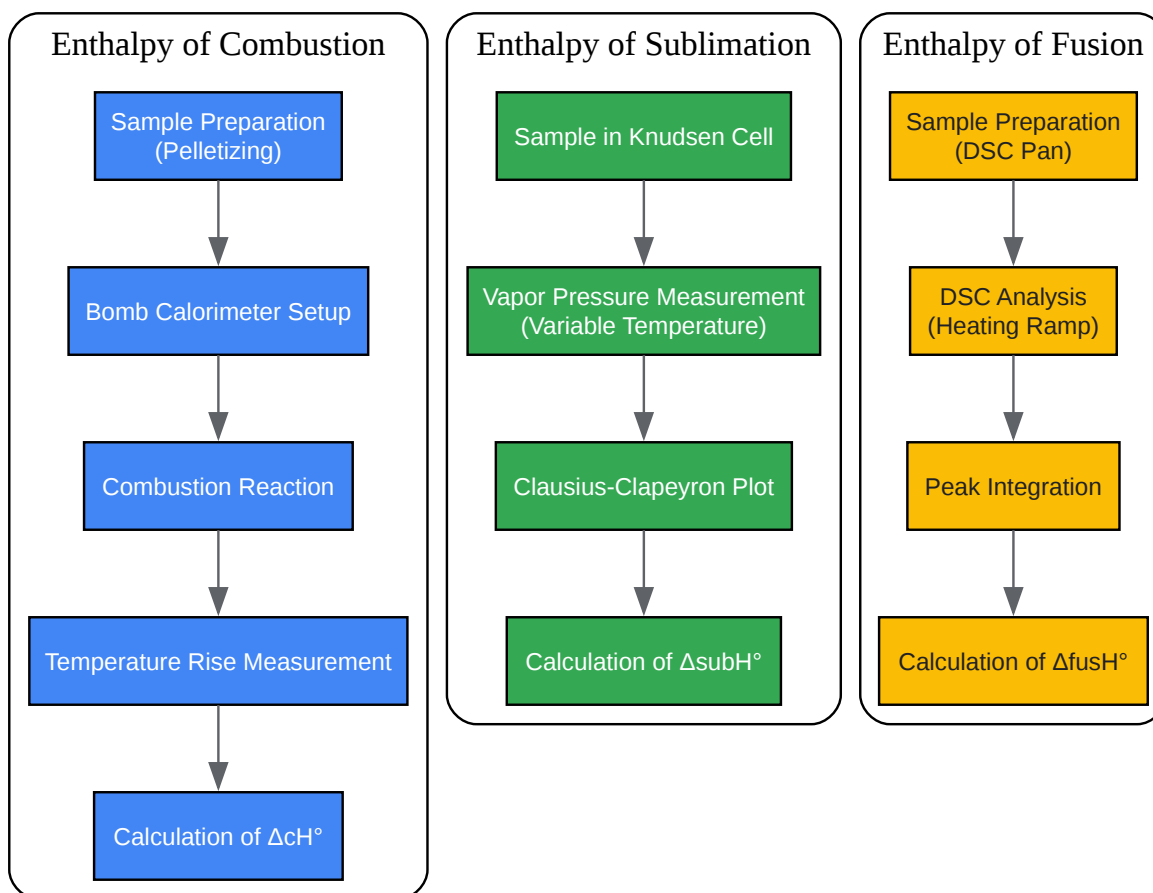
Methodology:

- **Sample Preparation:** A small, accurately weighed sample (typically 2-10 mg) of **3,5-Dimethoxybenzoic Acid** is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific heating rate (e.g., 10 °C/min) under a controlled atmosphere (typically an inert gas like nitrogen).
- **Heating Cycle:** The sample and reference are heated at a constant rate. The DSC instrument measures the differential heat flow between the sample and the reference.

- **Data Analysis:** An endothermic peak is observed on the DSC thermogram, corresponding to the melting of the sample. The area under this peak is integrated to determine the heat of fusion.
- **Calibration:** The instrument is calibrated for temperature and enthalpy using certified reference materials with known melting points and enthalpies of fusion, such as indium.

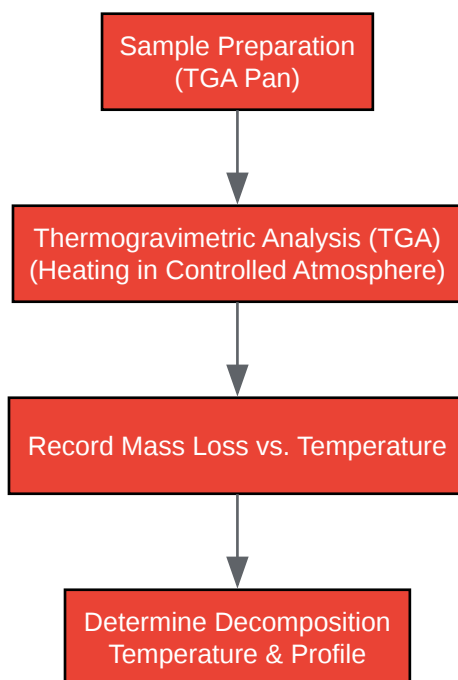
Visualized Workflows

The following diagrams illustrate the logical flow of the experimental and data analysis processes for determining the key thermochemical properties of **3,5-Dimethoxybenzoic Acid**.



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General workflow for determining key thermochemical properties.



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Workflow for assessing the thermal stability of **3,5-Dimethoxybenzoic Acid**.

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- To cite this document: BenchChem. [Thermochemical Properties and Stability of 3,5-Dimethoxybenzoic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b044328#thermochemical-properties-and-stability-of-3-5-dimethoxybenzoic-acid\]](https://www.benchchem.com/product/b044328#thermochemical-properties-and-stability-of-3-5-dimethoxybenzoic-acid)

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